

(o-Methoxyphenyl)acetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *2-Methoxyphenylacetic acid*

Cat. No.: *B139654*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical constants of (o-Methoxyphenyl)acetic acid. The information is presented in a structured format to facilitate easy access and comparison by researchers, scientists, and professionals in drug development. This document includes tabulated physical and spectral data, detailed experimental protocols for their determination, and a workflow diagram for a key experimental procedure.

Core Physical and Chemical Properties

(o-Methoxyphenyl)acetic acid, also known as **2-methoxyphenylacetic acid**, is a white solid organic compound.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	93-25-4	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [2] [3]
Molecular Weight	166.17 g/mol	[2] [3]
Appearance	White to slightly pink-cream crystalline powder	[4]
Melting Point	122-125 °C	[5]
123 °C	[3]	
120-123 °C	[1]	
Boiling Point	291.30 °C (estimated)	[7]
Density	Not available	
pKa	4.14 ± 0.10 (Predicted)	[4]
Solubility	Very soluble in water	[1]
9.2 g/L in water	[4]	
8182 mg/L in water at 25 °C (estimated)	[7]	

Spectroscopic Data

The structural characteristics of (o-Methoxyphenyl)acetic acid have been elucidated through various spectroscopic techniques. The key spectral data are presented below.

¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
7.27 – 7.21	m	Aromatic CH
6.89 – 6.79	m	Aromatic CH
3.79	s	-OCH ₃
3.61	s	-CH ₂ -

Solvent: CDCl₃, Frequency: 400 MHz

¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
177.8	C=O
159.7	Aromatic C-O
134.6	Aromatic C
129.6	Aromatic CH
121.7	Aromatic CH
115.0	Aromatic CH
112.8	Aromatic CH
55.2	-OCH ₃
41.1	-CH ₂ -

Solvent: CDCl₃, Frequency: 101 MHz

IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300–2500	Medium	O-H stretch (Carboxylic Acid)
3100–3000	Strong	C-H stretch (Aromatic)
3000–2850	Medium	C-H stretch (Aliphatic)
1760–1690	Strong	C=O stretch (Carboxylic Acid)
1600–1585	Medium	C-C stretch (in-ring, Aromatic)
1500–1400	Medium	C-C stretch (in-ring, Aromatic)
1320–1000	Strong	C-O stretch

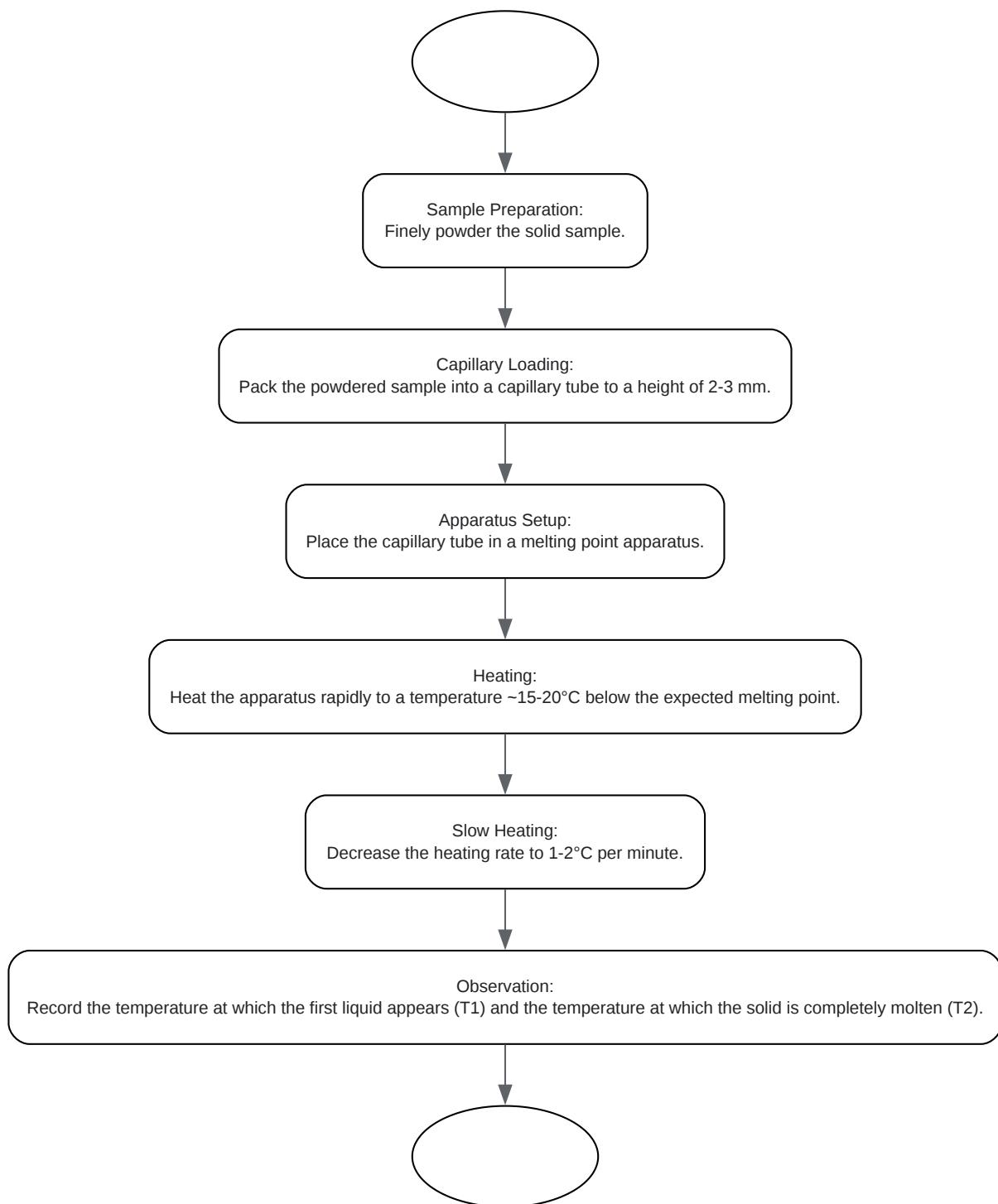
Experimental Protocols

The following sections detail the methodologies for determining the key physical constants of (o-Methoxyphenyl)acetic acid.

Melting Point Determination

The melting point of a solid organic compound is a crucial physical property for its identification and purity assessment. A common method for its determination is the capillary tube method.

Workflow for Melting Point Determination

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